

# Unraveling "Antibacterial Agent 142": A Case of Ambiguous Identity

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## Compound of Interest

Compound Name: Antibacterial agent 142

Cat. No.: B12400346

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The term "**Antibacterial agent 142**" presents a significant challenge in scientific and technical literature due to its application to several distinct chemical and biological entities. This ambiguity complicates the retrieval of specific data, such as chemical structure, physicochemical properties, and mechanisms of action, making a comprehensive technical guide on a single "**Antibacterial agent 142**" currently unfeasible. Researchers and drug development professionals should exercise caution when encountering this term and seek further context to identify the specific substance in question.

## The Aromatic Hydrazone: A Chemical Enigma

One identified substance referred to as "**Antibacterial agent 142**" is an aromatic hydrazone with the Chemical Abstracts Service (CAS) number 3037009-24-5. This compound is reported to exhibit bacteriostatic properties and the ability to inhibit biofilm formation.<sup>[1]</sup> Aromatic hydrazides are a known class of compounds with a diverse range of biological activities, including antibacterial effects against various pathogens. However, despite the assignment of a CAS number, the specific chemical structure for "**Antibacterial agent 142**" is not readily available in public chemical databases or scientific literature. The lack of a defined structure prevents any meaningful analysis of its physicochemical properties, the development of detailed experimental protocols for its synthesis and evaluation, and the elucidation of its mechanism of action and potential signaling pathways.

## Antibiotic WR 142-FPG: A Natural Product from Streptomyces

A second substance identified is Antibiotic WR 142-FPG, a natural product isolated from the bacterium *Streptomyces olivaceus* 142. This agent is described as having a peptide component with a molecular weight of approximately 510 g/mol .[2] It has demonstrated both antibacterial and potent antifungal activity.[2] While some toxicological data, such as the LD50 in mice, is available, the precise amino acid sequence and the complete chemical structure of the active component have not been fully elucidated in the available literature.[2] Without this structural information, a detailed technical guide remains incomplete.

## SAB-142: An Immunomodulator for Type 1 Diabetes

In a completely different therapeutic area, the designation SAB-142 refers to a human anti-thymocyte immunoglobulin. This biologic is under development as a disease-modifying treatment for type 1 diabetes. Its mechanism of action is not directly antibacterial but rather involves modulating the patient's immune system to prevent the destruction of insulin-producing pancreatic beta cells. Given its distinct therapeutic application and mechanism, it is unlikely to be the "**Antibacterial agent 142**" sought by researchers in the field of infectious diseases.

## Conclusion: The Need for Specificity

The multiple and unrelated substances referred to as "**Antibacterial agent 142**" highlight the critical importance of precise chemical identifiers, such as a definitive chemical structure or a universally recognized nomenclature, in scientific communication. Without such specificity, the retrieval and application of scientific data are severely hampered. At present, a comprehensive technical guide on a singular "**Antibacterial agent 142**" as requested cannot be constructed. Further research and clarification from primary sources are required to unequivocally identify and characterize the specific molecule of interest before a detailed analysis of its properties, experimental protocols, and biological pathways can be undertaken.

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## References

- 1. "Aromatic Hydrazone Compounds that Inhibit the Growth of Mycobacterium " by Ronald Bartzatt, Preeti Sule et al. [digitalcommons.unomaha.edu]
- 2. Aromatic hydrazides: A potential solution for Acinetobacter baumannii infections - PMC [pmc.ncbi.nlm.nih.gov]
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